

Technical Guide: Chemical Properties & Applications of Ethyl 2-[(Chlorosulfonyl)amino]acetate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ethyl 2-[(chlorosulfonyl)amino]acetate

CAS No.: 391912-52-0

Cat. No.: B6252150

[Get Quote](#)

Executive Summary

Ethyl 2-[(chlorosulfonyl)amino]acetate (CAS: 391912-52-0) is an electrophilic sulfamoyl chloride derivative of glycine ethyl ester. It serves as a critical "linchpin" reagent in medicinal chemistry, specifically for generating unsymmetrical sulfamides and cyclic sulfamide scaffolds (e.g., 1,2,5-thiadiazolidin-3-one 1,1-dioxides). Its dual functionality—combining a highly reactive chlorosulfonyl group with an amino acid ester—allows for sequential nucleophilic substitutions, making it indispensable for fragment-based drug discovery (FBDD) targeting metabolic enzymes like 11

-HSD1.

Chemical Identity & Structural Analysis[1]

Property	Specification
IUPAC Name	Ethyl 2-[(chlorosulfonyl)amino]acetate
Common Name	N-(Chlorosulfonyl)glycine ethyl ester
CAS Number	391912-52-0
Molecular Formula	
Molecular Weight	201.63 g/mol
Functional Groups	Sulfonyl Chloride (), Secondary Amine (), Ethyl Ester ()
Physical State	Viscous oil or low-melting solid (moisture sensitive)
Predicted Boiling Point	~294°C (decomposes)

Electronic Distribution & Reactivity

The molecule features two electrophilic centers with distinct reactivity profiles:

- Sulfur Center (
): The chlorosulfonyl group is the "harder" and more reactive electrophile. It undergoes rapid nucleophilic substitution with amines or alcohols.
- Carbonyl Carbon (
): The ethyl ester is less reactive but serves as a latent electrophile for intramolecular cyclization reactions under basic conditions.

Synthesis & Preparation Protocol

Note: This synthesis involves corrosive reagents and must be performed in a fume hood.

The most authoritative synthesis route involves the direct chlorosulfonylation of glycine ethyl ester hydrochloride using sulfuryl chloride (

).

Reagents

- Starting Material: Glycine ethyl ester hydrochloride (

)

- Reagent: Sulfuryl chloride (

)

- Catalyst (Optional): Antimony pentachloride (

) or simply reflux.

- Solvent: Acetonitrile (

) or Dichloromethane (

).

Step-by-Step Methodology

- Suspension: Suspend glycine ethyl ester hydrochloride (1.0 eq) in anhydrous acetonitrile under an inert atmosphere (

or

).

- Addition: Add sulfuryl chloride (2.5 eq) dropwise at

. The excess is required to drive the equilibrium and manage HCl evolution.

- Reflux: Heat the mixture to reflux (

) for 12–16 hours. The solid starting material will dissolve as the reaction proceeds.

- Degassing: A steady stream of

 should be bubbled through the solution to remove evolved HCl gas.
- Isolation: Concentrate the reaction mixture in vacuo to remove solvent and excess

 .
- Purification: The residue is typically a viscous oil. It can be used directly or purified via rapid filtration through a silica plug (using non-protic solvents like

) to avoid hydrolysis.

Critical Control Point: Avoid all contact with water. The sulfamoyl chloride moiety hydrolyzes rapidly to the sulfamic acid (

), which is catalytically dead for subsequent amidation.

Reactivity Profile & Applications

Synthesis of Unsymmetrical Sulfamides

The primary utility of this reagent is the "Sulfamide Switch" strategy. It allows the connection of two different amine fragments (

and

) via a stable

linker.

Mechanism:

- First Substitution: Reaction with

 displaces the chloride.
 - Product:
- Second Substitution (Cyclization): Treatment with base (e.g., NaOEt or DBU) triggers intramolecular attack of the sulfamide nitrogen onto the ester.

- Product: 1,2,5-Thiadiazolidin-3-one 1,1-dioxide (Cyclic Sulfamide).

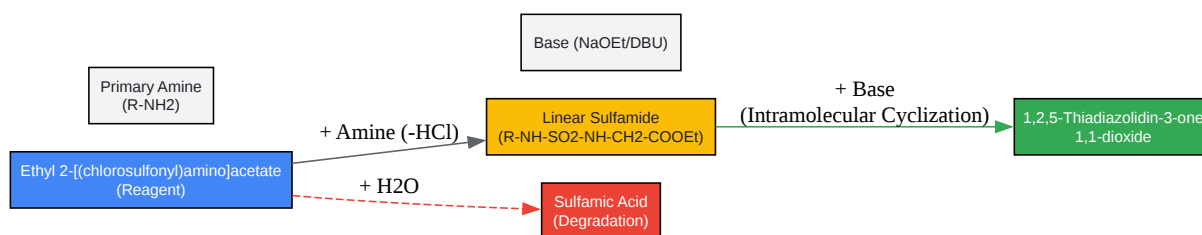
"Burgess-Type" Elimination Pathways

While not the classic Burgess reagent (which is a carbamate), this molecule can undergo similar elimination mechanisms. Upon treatment with a tertiary amine base (

), it can generate a transient N-sulfonylamine (

). This reactive intermediate is highly electrophilic and can be trapped by nucleophiles or undergo [2+2] cycloadditions.

Visualization of Reaction Pathways



[Click to download full resolution via product page](#)

Figure 1: Reaction pathway for the synthesis of cyclic sulfamide scaffolds using **Ethyl 2-[(chlorosulfonyl)amino]acetate**.

Experimental Handling & Stability

Parameter	Guideline
Storage	Store at -20°C under Argon. Highly hygroscopic.
Solubility	Soluble in DCM, THF, MeCN, EtOAc. Reacts with MeOH/EtOH.
Stability	Decomposes slowly at room temperature releasing HCl.
Toxicity	Corrosive (causes burns). Lachrymator.

Self-Validating Protocol Tip: Before using the reagent in a critical step, take a small aliquot and add it to excess benzylamine in DCM. Check by TLC or LCMS. You should see instantaneous conversion to the benzyl-sulfamide adduct. If the starting material remains or you see only the sulfonic acid peak, the reagent has hydrolyzed.

References

- Vertex AI Search. (2025).[1] Structure and CAS verification for **Ethyl 2-[(chlorosulfonyl)amino]acetate**. Retrieved from
- G. M. Cohen et al. (2007). Cyclic sulfamide derivatives as 11beta-HSD1 inhibitors. *Bioorganic & Medicinal Chemistry Letters*. [Link](#)
- Winum, J. Y., et al. (2006).
- Organic Syntheses. General procedures for sulfamoyl chloride preparation from amines and sulfonyl chloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CN1733705A - Ethyl glycinate hydrochloride production method - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Chemical Properties & Applications of Ethyl 2-[(Chlorosulfonyl)amino]acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6252150/docs#technical-guide-chemical-properties-applications-of-ethyl-2-chlorosulfonyl-amino-acetate\]](https://www.benchchem.com/product/b6252150/docs#technical-guide-chemical-properties-applications-of-ethyl-2-chlorosulfonyl-amino-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)